

# Application of 4-Fluoro-3-nitrobenzoic acid in the synthesis of agrochemicals

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## Compound of Interest

Compound Name: 4-Fluoro-3-nitrobenzoic acid

Cat. No.: B119369

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## Application of 4-Fluoro-3-nitrobenzoic Acid in Agrochemical Synthesis

### Introduction

**4-Fluoro-3-nitrobenzoic acid** is a versatile chemical intermediate that plays a significant role in the development of modern agrochemicals. Its unique molecular structure, featuring a carboxylic acid group, a nitro group, and a fluorine atom, allows for a variety of chemical modifications, making it a valuable building block for complex active ingredients. This fluorinated benzoic acid derivative is particularly useful in the synthesis of herbicides and fungicides, contributing to improved efficacy, target specificity, and reduced environmental impact of crop protection products.[1] The presence of the fluorine atom can enhance the metabolic stability and lipophilicity of the final agrochemical, often leading to better performance in the field.

This application note details the use of a derivative of **4-Fluoro-3-nitrobenzoic acid** in the synthesis of the commercial herbicide, Diflufenican. It provides a comprehensive overview of the synthetic pathway, detailed experimental protocols, and the herbicide's mode of action.

### Agrochemical Profile: Diflufenican

Diflufenican is a selective herbicide used for the control of a wide range of broadleaf weeds in various crops, including cereals, lentils, and peas.[2] It belongs to the pyridinecarboxamide

class of herbicides and is effective at low application rates.[\[1\]](#)[\[2\]](#)

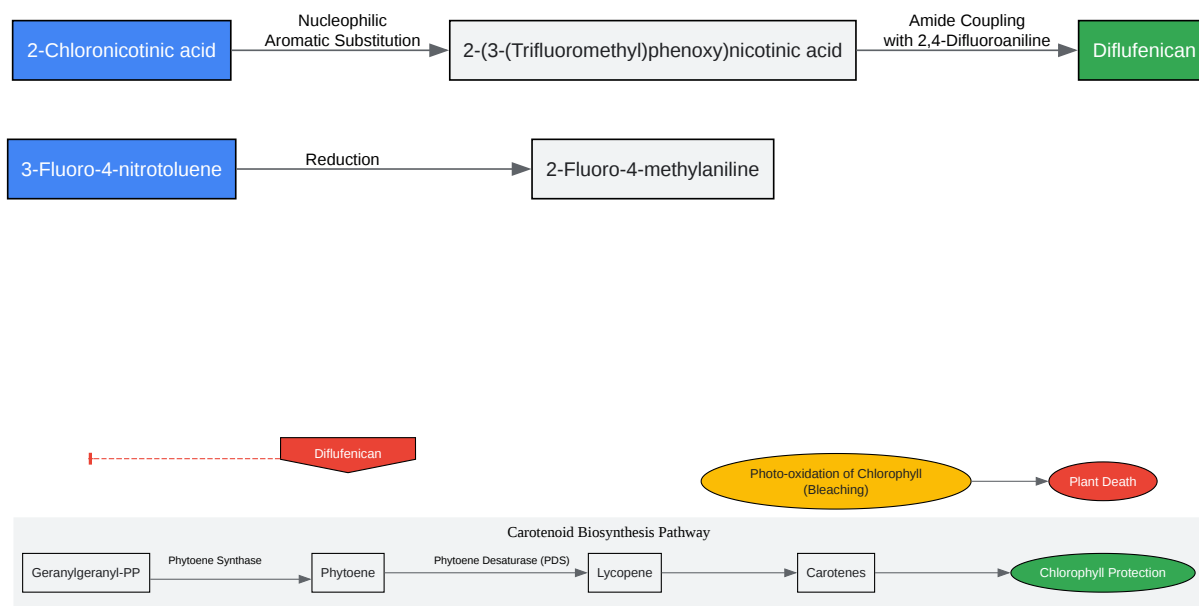
### Physicochemical Properties of Diflufenican

Property	Value
IUPAC Name	N-(2,4-difluorophenyl)-2-[3-(trifluoromethyl)phenoxy]pyridine-3-carboxamide
CAS Number	83164-33-4
Molecular Formula	C <sub>19</sub> H <sub>11</sub> F <sub>5</sub> N <sub>2</sub> O <sub>2</sub>
Molar Mass	394.301 g/mol
Appearance	White Powder
Melting Point	160 °C
Water Solubility	0.05 mg/L

Source:[\[2\]](#)[\[3\]](#)

## Synthetic Pathway

While direct synthesis from **4-Fluoro-3-nitrobenzoic acid** is not the most common commercial route, its structural motifs are present in key intermediates. A plausible and illustrative synthetic pathway involves the conversion of a related compound, 3-Fluoro-4-nitrotoluene, to a key precursor of Diflufenican. 3-Fluoro-4-nitrotoluene can be conceptually derived from **4-Fluoro-3-nitrobenzoic acid** via decarboxylation. The following diagram illustrates the synthesis of Diflufenican, highlighting the role of related intermediates.



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## References

- 1. US4929271A - Herbicidal method using diflufenican - Google Patents [patents.google.com]
- 2. Diflufenican - Wikipedia [en.wikipedia.org]
- 3. Diflufenican synthesis - chemicalbook [chemicalbook.com]
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